

Application Notes and Protocols: NPS-2390 Solubility and Handling in DMSO

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These application notes provide detailed information and protocols for the preparation and use of NPS-2390, a selective calcium-sensing receptor (CaSR) antagonist, with a focus on its solubility in Dimethyl Sulfoxide (DMSO). This document is intended for researchers, scientists, and drug development professionals.

Introduction

NPS-2390 is a potent and selective non-competitive antagonist of the calcium-sensing receptor (CaSR). It is also reported to act as a noncompetitive antagonist of metabotropic glutamate receptors mGluR1 and mGluR5.[1] Due to its inhibitory action on CaSR, NPS-2390 is a valuable tool for investigating the physiological and pathological roles of CaSR. Research indicates its involvement in regulating autophagy and attenuating neuronal apoptosis, making it relevant for studies in cancer, neurotrauma, and pulmonary hypertension.[2][3][4] Proper handling and solubilization are critical for accurate and reproducible experimental results.

Solubility of NPS-2390 in DMSO

The solubility of NPS-2390 in DMSO can vary between suppliers and batches. It is crucial to consult the batch-specific Certificate of Analysis (CoA). The data below represents publicly available information.



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	15.62 mg/mL	50.81 mM	To aid dissolution, warming the solution to 37°C and sonicating is recommended.[5]
DMSO	6.25 mg/mL	20.33 mM	Requires sonication and warming to 60°C. It is noted that hygroscopic (waterabsorbed) DMSO can significantly reduce solubility; using a fresh, unopened container of DMSO is advised.[1]

Molecular Weight of NPS-2390: 307.39 g/mol [5]

Experimental Protocols Protocol for Preparation of a Concentrated Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of NPS-2390 in DMSO.

Materials:

- NPS-2390 powder
- Anhydrous or low-water content Dimethyl Sulfoxide (DMSO)[1]
- Sterile, conical-bottom polypropylene or glass vials



- Calibrated precision balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block
- Sonicator bath

Procedure:

- Pre-warming: Before opening, allow the vial of NPS-2390 powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: In a sterile vial, accurately weigh the desired amount of NPS-2390 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3074 mg of NPS-2390. For larger volumes, adjust accordingly (e.g., 3.074 mg for 10 mL).
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the NPS-2390 powder. It is critical to use DMSO with low water content, as absorbed moisture can negatively impact solubility.[1]
- Initial Mixing: Cap the vial tightly and vortex for 1-2 minutes to create a suspension.
- Assisted Dissolution (if necessary):
 - Warming: Gently warm the solution in a water bath or on a heat block set to 37°C.[5] For less soluble batches, warming up to 60°C may be required.[1]
 - Sonication: Place the vial in a sonicator bath for 10-15 minutes to break up any remaining particulates.
 - Alternate between warming and sonicating until the solution is clear and all solid has dissolved.
- Sterilization (Optional): If required for sterile cell culture applications, filter the stock solution through a 0.22 μm syringe filter compatible with DMSO.



Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5]
- For long-term storage (up to 6 months), store the aliquots at -80°C.[1]
- For short-term storage (up to 1 month), store at -20°C.[1][5]

Protocol for Preparing Working Solutions

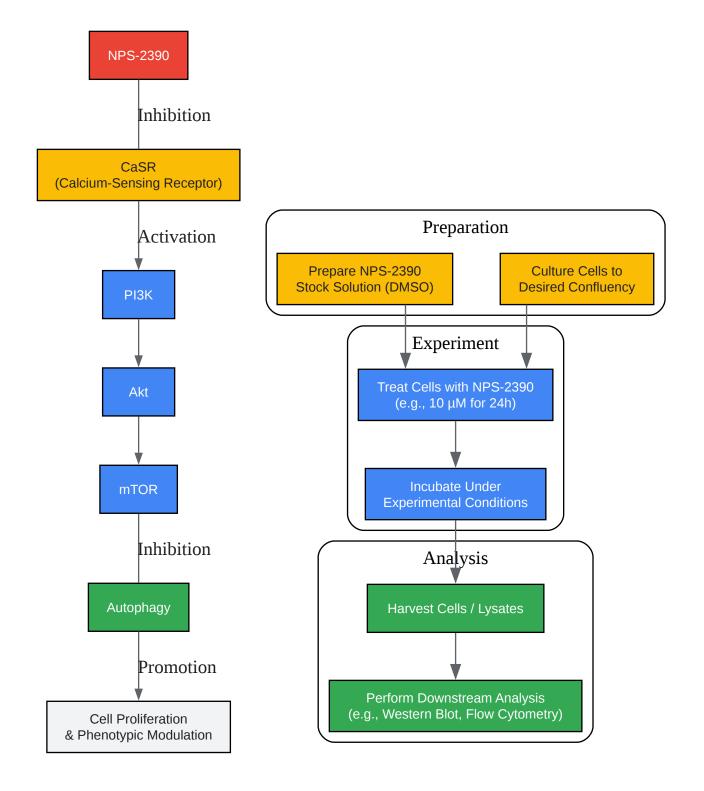
Procedure:

- Thaw a single-use aliquot of the concentrated NPS-2390 stock solution at room temperature.
- Vortex the thawed stock solution briefly to ensure homogeneity.
- Serially dilute the stock solution with the appropriate cell culture medium or experimental buffer to achieve the final desired working concentration. For example, to prepare a 10 μ M working solution in 10 mL of media from a 10 mM stock, add 10 μ L of the stock solution to the media.
- Mix the working solution thoroughly before adding it to the experimental system.

Signaling Pathways and Workflows NPS-2390 Signaling Pathway

NPS-2390 acts as an antagonist to the Calcium-Sensing Receptor (CaSR). By inhibiting CaSR, it has been shown to suppress the PI3K/Akt/mTOR signaling pathway. This inhibition leads to a decrease in autophagy and can influence cellular processes such as proliferation and apoptosis.[3][6]





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